

Application Notes and Protocols: AP-III-a4 Hydrochloride in DMSO

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Compound of Interest

Compound Name: AP-III-a4 hydrochloride

Cat. No.: B1150000

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and use of **AP-III-a4 hydrochloride** stock solutions in Dimethyl Sulfoxide (DMSO). **AP-III-a4 hydrochloride**, also known as ENOblock hydrochloride, is a potent, cell-permeable, nonsubstrate analogue inhibitor of enolase, a key enzyme in the glycolytic pathway.^{[1][2][3][4]} It has demonstrated potential in cancer and diabetes research.^{[1][3]}

Chemical Properties

A summary of the key chemical properties of **AP-III-a4 hydrochloride** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₃₁ H ₄₄ ClFN ₈ O ₃	^{[1][5]}
Molecular Weight	631.18 g/mol	^{[1][5]}
CAS Number	2070014-95-6	^{[1][5]}
Appearance	White to yellow solid	^[1]
Purity	≥ 99%	^[1]

Experimental Protocols

Preparation of AP-III-a4 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AP-III-a4 hydrochloride** in DMSO. It is crucial to use high-purity, anhydrous DMSO to ensure optimal solubility and stability of the compound.^{[1][6]}

Materials:

- **AP-III-a4 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials (amber or wrapped in foil for light protection)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate Reagents:** Allow the **AP-III-a4 hydrochloride** powder and anhydrous DMSO to come to room temperature before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Accurately weigh the desired amount of **AP-III-a4 hydrochloride** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.31 mg of the compound.
- **Dissolution:**
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **AP-III-a4 hydrochloride**. For a 10 mM solution, if you weighed 6.31 mg, add 1 mL of DMSO.

- Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath or sonication for 10-30 minutes can aid in dissolution if necessary.^[7] Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[7]
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^[1] Some suppliers recommend using the -80°C stock within 6 months.^[6]

Solubility Data:

Solvent	Solubility	Reference
DMSO	≥ 53 mg/mL (≥ 83.97 mM)	^[1]
DMSO	20 mg/mL	^[2]
Water	12.5 mg/mL (19.80 mM) (requires sonication)	^[1]
Ethanol	20 mg/mL	^[2]

Note: The hygroscopic nature of DMSO can significantly impact solubility; always use newly opened or properly stored anhydrous DMSO.^{[1][6]}

In Vitro Cell-Based Assay Protocol

This protocol provides a general workflow for treating cultured cells with **AP-III-a4 hydrochloride**. The final concentration of the compound and the treatment duration should be optimized for the specific cell line and experimental question.

Materials:

- Cultured cells in appropriate cell culture medium

- **AP-III-a4 hydrochloride** 10 mM stock solution in DMSO
- Sterile, pyrogen-free cell culture medium
- Sterile serological pipettes and micropipette tips
- Cell culture plates (e.g., 96-well, 24-well, or 6-well)

Procedure:

- Cell Seeding: Seed cells into the appropriate culture plates at a density that will ensure they are in the exponential growth phase at the time of treatment. Allow the cells to adhere and recover overnight.
- Preparation of Working Solution:
 - Thaw an aliquot of the 10 mM **AP-III-a4 hydrochloride** stock solution at room temperature.
 - Prepare a series of dilutions of the stock solution in fresh, pre-warmed cell culture medium to achieve the desired final concentrations. For example, to achieve a final concentration of 10 μ M in 1 mL of medium, add 1 μ L of the 10 mM stock solution.
 - It is critical to maintain the final DMSO concentration in the culture medium below 0.1% to avoid solvent-induced cellular effects.[7] Prepare a vehicle control using the same final concentration of DMSO as the highest concentration of **AP-III-a4 hydrochloride** used.
- Cell Treatment:
 - Carefully remove the old medium from the cultured cells.
 - Add the freshly prepared medium containing the desired concentrations of **AP-III-a4 hydrochloride** (or vehicle control) to the respective wells.
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) under standard cell culture conditions (e.g., 37°C, 5% CO₂).

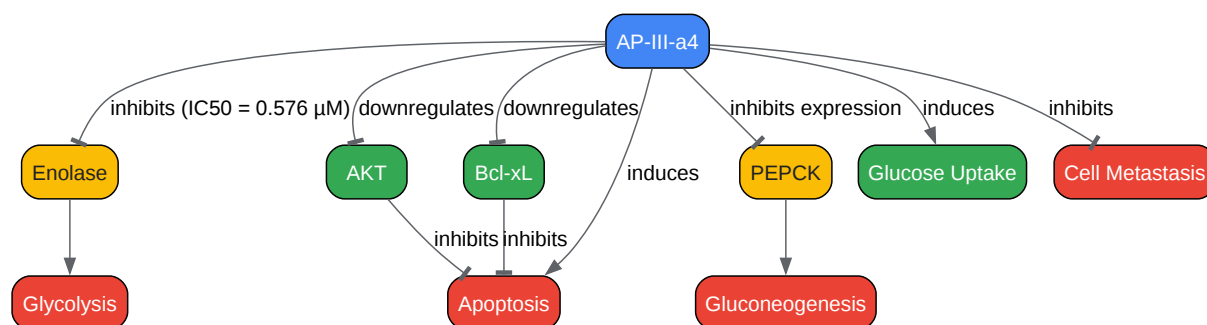
- **Downstream Analysis:** Following incubation, the cells can be harvested and analyzed using various assays, such as cell viability assays (e.g., MTT, CellTiter-Glo), apoptosis assays (e.g., Annexin V staining, caspase activity), migration and invasion assays, or Western blotting for target protein expression.

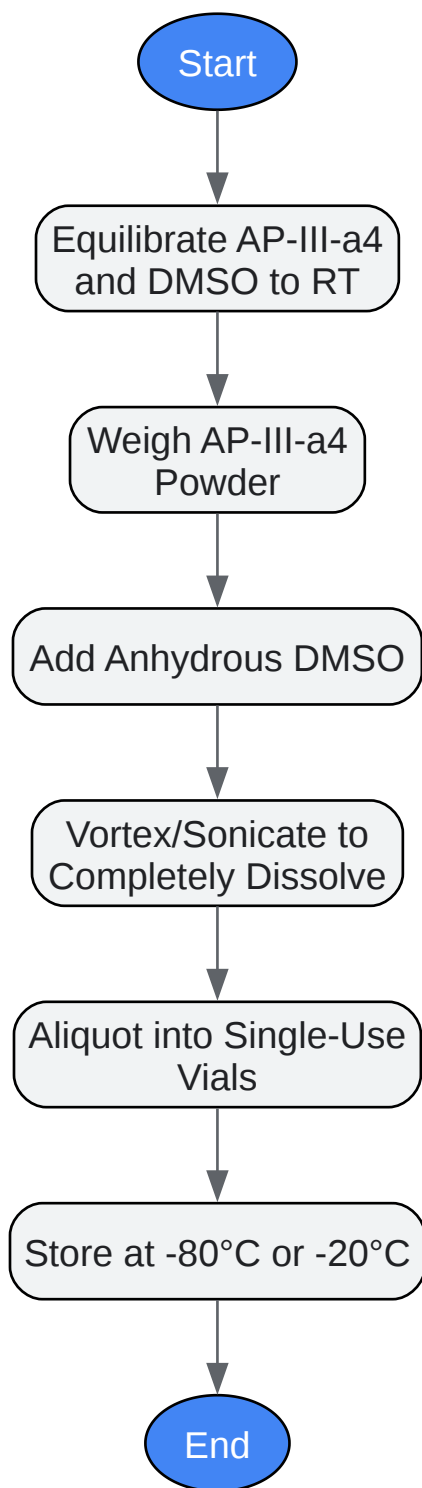
Typical In Vitro Working Concentrations:

Application	Concentration Range	Reference
Inhibition of Cancer Cell Viability (HCT116)	0 - 10 μ M	[1] [6]
Inhibition of Cancer Cell Invasion	0.625 μ M	[1] [6]
Induction of Glucose Uptake & Inhibition of PEPCK	10 μ M	[1] [6]

Visualizations

Signaling Pathway of AP-III-a4





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